

Quinoline-6-Sulfonyl Chloride: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Quinoline-6-sulfonyl chloride

CAS No.: 65433-99-0

Cat. No.: B016805

[Get Quote](#)

This guide provides an in-depth exploration of **quinoline-6-sulfonyl chloride**, a pivotal heterocyclic building block in contemporary chemical and pharmaceutical research. We will delve into its fundamental chemical identity, structural characteristics, physicochemical properties, synthesis, and reactivity. Furthermore, this document will illuminate its significant applications in drug discovery and medicinal chemistry, alongside critical safety and handling protocols essential for laboratory practice.

Chemical Identity and Molecular Structure

Quinoline-6-sulfonyl chloride is an aromatic sulfonyl chloride featuring a quinoline core. The sulfonyl chloride group, positioned at the 6th carbon of the quinoline ring, is a highly reactive functional group, rendering the molecule a valuable intermediate for the synthesis of a diverse array of derivatives.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **quinoline-6-sulfonyl chloride**.^[1] It is also known by synonyms such as 6-quinolinesulfonyl chloride.^{[1][2]} Its unique structure is unambiguously identified by the Chemical Abstracts Service (CAS) Registry Number 65433-99-0.^{[1][2][3][4]}

The molecular formula of **quinoline-6-sulfonyl chloride** is $C_9H_6ClNO_2S$.^{[1][2][3][4]} This formula corresponds to a molecular weight of approximately 227.67 g/mol.^{[3][4]} The structural formula, represented by the SMILES string C1=CC2=C(C=CC(=C2)S(=O)(=O)Cl)N=C1, illustrates the fusion of a benzene ring and a pyridine ring to form the characteristic quinoline scaffold, with the sulfonyl chloride moiety attached to the benzene portion.^{[2][5]}

Caption: 2D structure of **quinoline-6-sulfonyl chloride**.

Physicochemical Properties

The physical and chemical properties of **quinoline-6-sulfonyl chloride** are crucial for its handling, storage, and application in chemical synthesis. These properties are summarized in the table below.

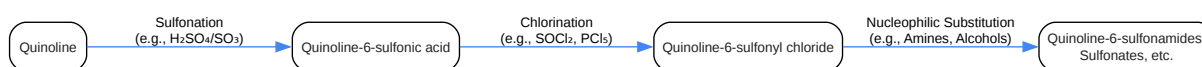
Property	Value	Source(s)
Molecular Formula	$C_9H_6ClNO_2S$	^{[1][2][3][4]}
Molecular Weight	227.67 g/mol	^{[3][4]}
CAS Number	65433-99-0	^{[1][2][3][4]}
Appearance	Solid	^[6]
Melting Point	126-129 °C	
Purity	≥95%	^[2]
Topological Polar Surface Area (TPSA)	47.03 Å ²	^[2]
LogP	2.1623	^[2]

Synthesis and Reactivity

The synthesis of quinoline sulfonyl chlorides can be achieved through various methods, often involving the direct sulfonation of the quinoline ring followed by chlorination. For instance, the reaction of a quinoline derivative with chlorosulfonic acid is a common approach to introduce the sulfonyl chloride group.^[7] The reactivity of **quinoline-6-sulfonyl chloride** is dominated by

the electrophilic nature of the sulfonyl chloride group, making it susceptible to nucleophilic attack. This reactivity is the cornerstone of its utility as a synthetic intermediate.

A generalized synthetic workflow for the preparation of **quinoline-6-sulfonyl chloride** derivatives is depicted below.



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **quinoline-6-sulfonyl chloride** and its derivatives.

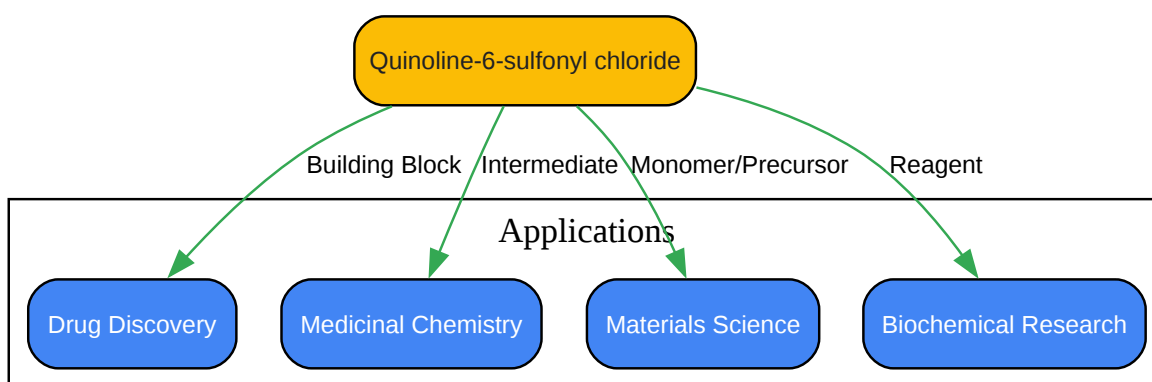
The sulfonyl chloride moiety readily reacts with a wide range of nucleophiles, including amines, alcohols, and thiols, to form the corresponding sulfonamides, sulfonates, and thioesters. This versatility allows for the facile introduction of the quinoline-6-sulfonyl scaffold into various molecular frameworks, a key feature exploited in drug discovery and materials science.

Applications in Research and Development

The quinoline scaffold is a "privileged structure" in medicinal chemistry, appearing in a multitude of FDA-approved drugs with diverse therapeutic applications.^{[8][9][10][11]} Quinoline derivatives have demonstrated a broad spectrum of biological activities, including anticancer, antibacterial, antimalarial, and anti-inflammatory properties.^{[9][11]}

Quinoline-6-sulfonyl chloride serves as a critical building block for the synthesis of novel, biologically active molecules. The sulfonyl group can act as a key pharmacophore or as a linker to connect the quinoline core to other functional moieties. For example, quinoline-5-sulfonamides have been synthesized from the corresponding sulfonyl chloride and investigated for their anticancer and antibacterial activities.^[7] This highlights the potential of its regioisomer, **quinoline-6-sulfonyl chloride**, in similar drug design strategies.

The utility of quinoline sulfonyl chlorides extends beyond medicinal chemistry. For instance, 8-quinolinesulfonyl chloride has been employed as a coupling agent in oligonucleotide synthesis, demonstrating the broader applicability of this class of compounds in biochemical research.^[12]



[Click to download full resolution via product page](#)

Caption: Applications of **quinoline-6-sulfonyl chloride** as a versatile chemical intermediate.

Safety and Handling

Quinoline-6-sulfonyl chloride is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated area, preferably within a chemical fume hood.^{[13][14]} It is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[13][14][15][16][17]}

Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles and a face shield are essential.^{[13][16]}
- Hand Protection: Impervious gloves should be worn.^{[13][16]}
- Skin and Body Protection: Impervious protective clothing and boots are recommended.^[13]
- Respiratory Protection: If dust or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^{[14][18]}

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.^{[13][14]}
- Do not breathe dust or mists.^{[13][14]}

- Store in a dry, cool, and well-ventilated place in a tightly closed container.[14]
- Protect from moisture as it is hygroscopic.[14][18]
- Store in a corrosives area.[14]

First Aid Measures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water. Seek immediate medical attention.[13][17]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[13][17]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[13][17]
- If swallowed: Rinse the mouth. Do NOT induce vomiting. Seek immediate medical attention.[13][17]

Spectroscopic Data

The structural elucidation and confirmation of **quinoline-6-sulfonyl chloride** and its derivatives rely on various spectroscopic techniques. While specific spectra for the 6-isomer were not found, data for the related 8-quinolinesulfonyl chloride is available and provides an indication of the types of data used for characterization. This includes Infrared (IR) spectroscopy and Mass Spectrometry (MS).[6][19] Researchers synthesizing or working with **quinoline-6-sulfonyl chloride** would typically perform their own analyses, such as ^1H NMR, ^{13}C NMR, IR, and MS, to verify the identity and purity of the compound.

Conclusion

Quinoline-6-sulfonyl chloride is a compound of significant interest to researchers in the fields of drug development, medicinal chemistry, and organic synthesis. Its well-defined structure, predictable reactivity, and the inherent biological importance of the quinoline scaffold make it a valuable tool for the creation of novel molecules with therapeutic potential. Adherence to strict

safety protocols is paramount when handling this corrosive and reactive substance. As research into quinoline-based compounds continues to expand, the importance of versatile intermediates like **quinoline-6-sulfonyl chloride** is set to grow.

References

- P&S Chemicals. 6-Quinolinesulfonyl chloride.
- PubChemLite. **Quinoline-6-sulfonyl chloride** (C₉H₆ClNO₂S).
- ChemScene. 65433-99-0 | **Quinoline-6-sulfonyl chloride**.
- TCI Chemicals.
- Fisher Scientific.
- ChemicalBook. **QUINOLINE-6-SULFONYL CHLORIDE** | 65433-99-0.
- Chemical-Suppliers. **Quinoline-6-sulfonyl Chloride** | CAS 65433-99-0.
- PubChem. 8-Quinolinesulfonyl chloride | C₉H₆ClNO₂S | CID 29220.
- Santa Cruz Biotechnology. **Quinoline-6-sulfonyl Chloride** | CAS 65433-99-0.
- Sigma-Aldrich. 8-Quinolinesulfonyl chloride 98 18704-37-5.
- ECHEMI.
- FM25759 - Safety D
- ChemicalBook. 65433-99-0(**QUINOLINE-6-SULFONYL CHLORIDE**) Product Description.
- RSC Publishing. Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review. (2020).
- NIST WebBook. 8-Quinolinesulfonyl chloride.
- PubChem. Quinoline-5-sulfonyl chloride | C₉H₆ClNO₂S | CID 16787232.
- American Chemical Society.
- NIST WebBook. 8-Quinolinesulfonyl chloride.
- ChemicalBook. 3-Methyl-8-quinolinesulphonyl chloride synthesis.
- PMC - NIH. Design, Synthesis, and Anticancer and Antibacterial Activities of Quinoline-5-Sulfonamides.
- Google Patents. GB2096596A - 8-quinolinesulfonyl derivatives and their synthesis and use as coupling agents in nucleotide chemistry.
- Thieme. Quinoline-Based FDA-Approved Drugs: Synthetic Route and Clinical Uses. (2025).
- NIH.
- INTERNATIONAL JOURNAL OF PHARMACEUTICAL SCIENCES AND RESEARCH. QUINOLINE: A DIVERSE THERAPEUTIC AGENT. (2016).
- PubMed Central. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review.
- ResearchGate.
- Sigma-Aldrich. 8-Quinolinesulfonyl chloride 98 18704-37-5.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pschemicals.com \[pschemicals.com\]](https://pschemicals.com)
- [2. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [3. QUINOLINE-6-SULFONYL CHLORIDE | 65433-99-0 \[chemicalbook.com\]](https://chemicalbook.com)
- [4. scbt.com \[scbt.com\]](https://scbt.com)
- [5. PubChemLite - Quinoline-6-sulfonyl chloride \(C₉H₆ClNO₂S\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [6. 8-Quinolinesulfonyl chloride \[webbook.nist.gov\]](https://webbook.nist.gov)
- [7. Design, Synthesis, and Anticancer and Antibacterial Activities of Quinoline-5-Sulfonamides - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. Thieme E-Journals - Synlett / Abstract \[thieme-connect.de\]](https://thieme-connect.de)
- [9. Application of Quinoline Ring in Structural Modification of Natural Products - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. ijpsr.com \[ijpsr.com\]](https://ijpsr.com)
- [11. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. GB2096596A - 8-quinolinesulfonyl derivatives and their synthesis and use as coupling agents in nucleotide chemistry - Google Patents \[patents.google.com\]](https://patents.google.com)
- [13. tcchemicals.com \[tcchemicals.com\]](https://tcchemicals.com)
- [14. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [15. 8-Quinolinesulfonyl chloride | C₉H₆ClNO₂S | CID 29220 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [16. 8-Quinolinesulfonyl chloride 98 18704-37-5 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [17. echemi.com \[echemi.com\]](https://echemi.com)
- [18. biosynth.com \[biosynth.com\]](https://biosynth.com)
- [19. 8-Quinolinesulfonyl chloride \[webbook.nist.gov\]](https://webbook.nist.gov)

- To cite this document: BenchChem. [Quinoline-6-Sulfonyl Chloride: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b016805/docs#quinoline-6-sulfonyl-chloride-a-comprehensive-technical-guide-for-scientific-professionals\]](https://www.benchchem.com/product/b016805/docs#quinoline-6-sulfonyl-chloride-a-comprehensive-technical-guide-for-scientific-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)